

# 5-Fluoroindole: A Technical Guide to its Toxicological Profile

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## Compound of Interest

Compound Name: 5-Fluoroindole

Cat. No.: B109304

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Disclaimer: This document summarizes the currently available toxicological information on **5-Fluoroindole**. It is intended for informational purposes for a scientific audience and should not be considered a complete toxicological profile. A significant lack of comprehensive toxicological data for **5-Fluoroindole** exists in publicly available literature and databases. Therefore, this substance should be handled with extreme caution, assuming it may have uncharacterized hazardous properties.

## Executive Summary

**5-Fluoroindole** is a fluorinated derivative of indole used in pharmaceutical and chemical research as a building block for various biologically active compounds.<sup>[1][2][3]</sup> Despite its application in research and development, a thorough toxicological evaluation of **5-Fluoroindole** has not been published. The primary available information is derived from Safety Data Sheets (SDS), which consistently classify the compound as a skin irritant, a serious eye irritant, and a potential respiratory irritant.<sup>[4][5][6][7]</sup> There is a notable absence of quantitative data for key toxicological endpoints such as acute toxicity, genotoxicity, carcinogenicity, and reproductive toxicity.<sup>[4][8]</sup> This guide presents the existing hazard information, discusses potential metabolic pathways based on related research, and provides recommended safety workflows.

## Chemical Identification

Property	Value
Chemical Name	5-Fluoro-1H-indole
Synonyms	5-Fluoroindole
CAS Number	399-52-0
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FN
Molecular Weight	135.14 g/mol
Structure	Indole substituted with a fluorine atom at the 5-position.

## Toxicological Data Summary

A comprehensive search of scientific literature and toxicology databases reveals a significant gap in the toxicological data for **5-Fluoroindole**. The following table summarizes the available information, which is primarily qualitative and derived from hazard classifications.

Toxicological Endpoint	Result	Reference
Acute Oral Toxicity	No data available	<a href="#">[4]</a> <a href="#">[8]</a>
Acute Dermal Toxicity	No data available	<a href="#">[4]</a> <a href="#">[8]</a>
Acute Inhalation Toxicity	No data available	<a href="#">[4]</a> <a href="#">[8]</a>
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Respiratory or Skin Sensitization	No data available	<a href="#">[4]</a> <a href="#">[8]</a>
Germ Cell Mutagenicity	No data available	<a href="#">[4]</a> <a href="#">[8]</a>
Carcinogenicity	No data available	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Reproductive Toxicity	No data available	<a href="#">[4]</a> <a href="#">[8]</a>
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity (Repeated Exposure)	No data available	<a href="#">[4]</a>
Aspiration Hazard	No data available	<a href="#">[4]</a>

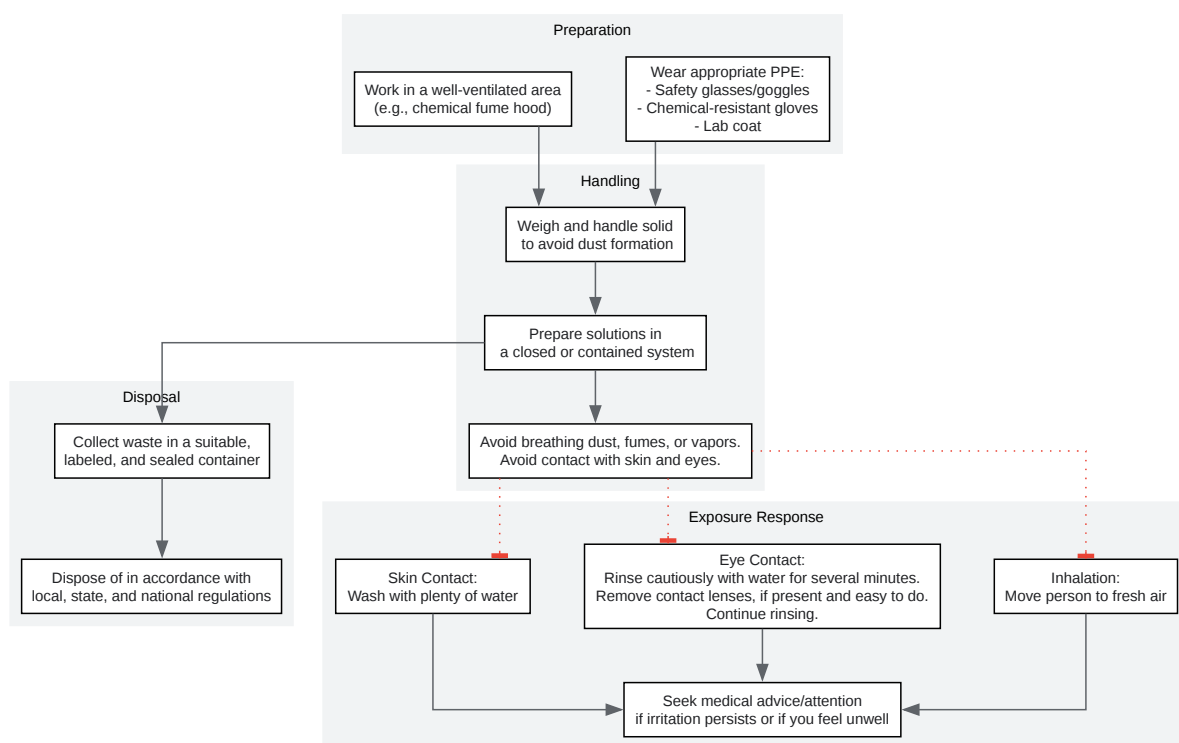
## Hazard Identification and Precautionary Measures

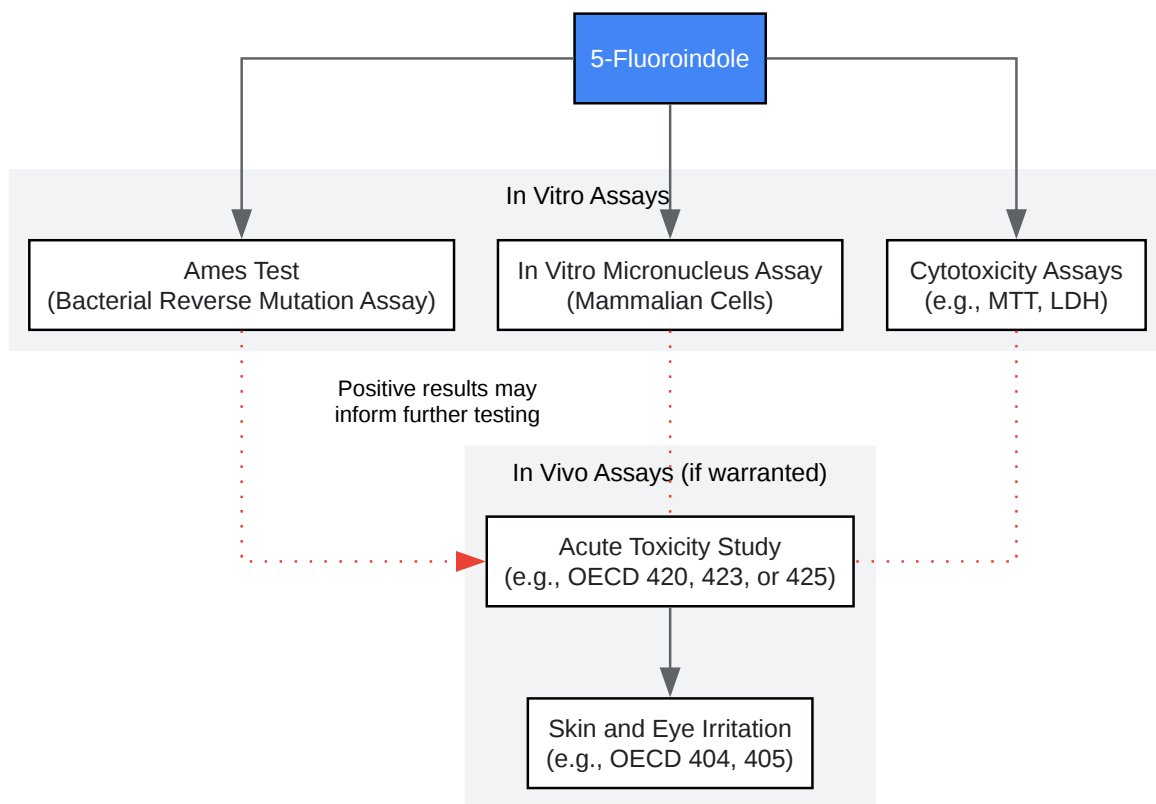
Based on the available Safety Data Sheets, **5-Fluoroindole** is classified as a hazardous substance.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[7\]](#)

The following workflow outlines the recommended handling procedures based on the precautionary statements provided in the SDS.





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